

CLP-3094 stability and storage conditions.

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Compound of Interest

Compound Name: CLP-3094

Cat. No.: B420839

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Technical Support Center: CLP-3094

This technical support center provides guidance on the stability and storage of **CLP-3094**, a potent inhibitor of the androgen receptor (AR) and a selective antagonist of GPR142. Proper handling and storage are crucial for maintaining the compound's integrity and ensuring reliable experimental outcomes.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I store the solid (powder) form of **CLP-3094** for long-term use?

A1: For long-term storage, the solid form of **CLP-3094** should be stored at -20°C.^{[1][2][3][4]} Some suppliers suggest that storage at 2-8°C is also possible, though the duration of stability at this temperature is not always specified.^[5] To ensure maximum stability, it is recommended to keep the compound desiccated.^[2]

Q2: What is the recommended procedure for preparing and storing **CLP-3094** solutions?

A2: **CLP-3094** is soluble in DMSO.^{[1][2]} For stock solutions, dissolve the compound in DMSO; gentle warming or sonication may be required to achieve complete dissolution.^[1] Once in solution, it is critical to store aliquots at low temperatures to prevent degradation. Storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for shorter periods, typically up to 1 month.^{[1][2]} Avoid repeated freeze-thaw cycles.

Q3: I observed precipitation in my **CLP-3094** stock solution after thawing. What should I do?

A3: Precipitation upon thawing can occur, especially with concentrated stock solutions. If you observe this, gently warm the vial to 37°C and vortex or sonicate until the precipitate redissolves completely before use. To prevent this, consider preparing smaller aliquots of your stock solution to minimize the need for repeated thawing of the entire stock.

Q4: My experimental results are inconsistent. Could this be related to **CLP-3094** instability?

A4: Inconsistent results can be a sign of compound degradation. Ensure that you are following the recommended storage and handling procedures. If you suspect degradation, it is advisable to use a fresh vial of the compound or a newly prepared stock solution from a solid that has been stored correctly. For sensitive experiments, it is good practice to qualify a new batch of the compound or stock solution to ensure its activity.

Q5: Is **CLP-3094** sensitive to light or moisture?

A5: While specific data on light sensitivity is limited, it is a general best practice for all research compounds to be stored in light-protected vials (e.g., amber vials) and kept away from direct light. **CLP-3094** is described as hygroscopic, meaning it can absorb moisture from the air.^[1] Therefore, it is important to store the solid compound in a desiccated environment to prevent degradation.

Storage Conditions Summary

The following tables summarize the recommended storage conditions for **CLP-3094** in both solid and solution forms based on information from various suppliers.

Table 1: Storage of Solid **CLP-3094**

Storage Temperature	Duration	Additional Notes
-20°C	Up to 3 years[1]	Recommended for long-term storage. Store desiccated.[2]
4°C	Up to 2 years[1]	
Room Temperature	Variable	Suitable for short-term shipping in some regions.[1][5]

Table 2: Storage of **CLP-3094** in Solution (DMSO)

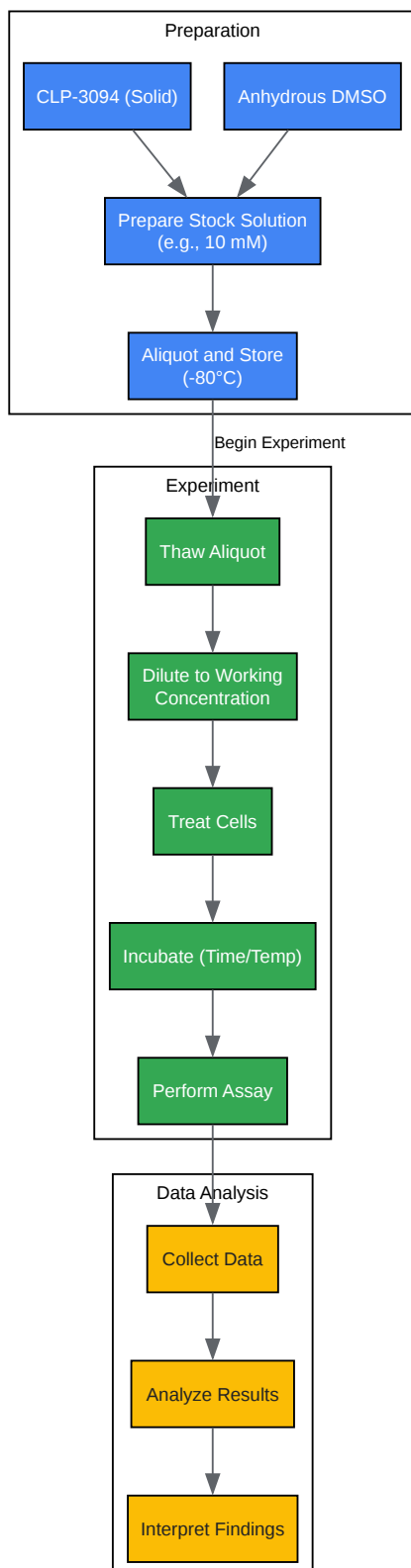
Storage Temperature	Duration
-80°C	Up to 6 months[1]
-20°C	Up to 1 month[1][2]

Experimental Protocols and Methodologies

Protocol for Preparation of **CLP-3094** Stock Solution

- Preparation: Allow the vial of solid **CLP-3094** to equilibrate to room temperature before opening to prevent condensation.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the corresponding volume of DMSO to your specific vial size.
- Solubilization: Vortex the solution and, if necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[1]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in light-protected tubes. Store the aliquots at -80°C for long-term use (up to 6 months) or -20°C for short-term use (up to 1 month).[1]

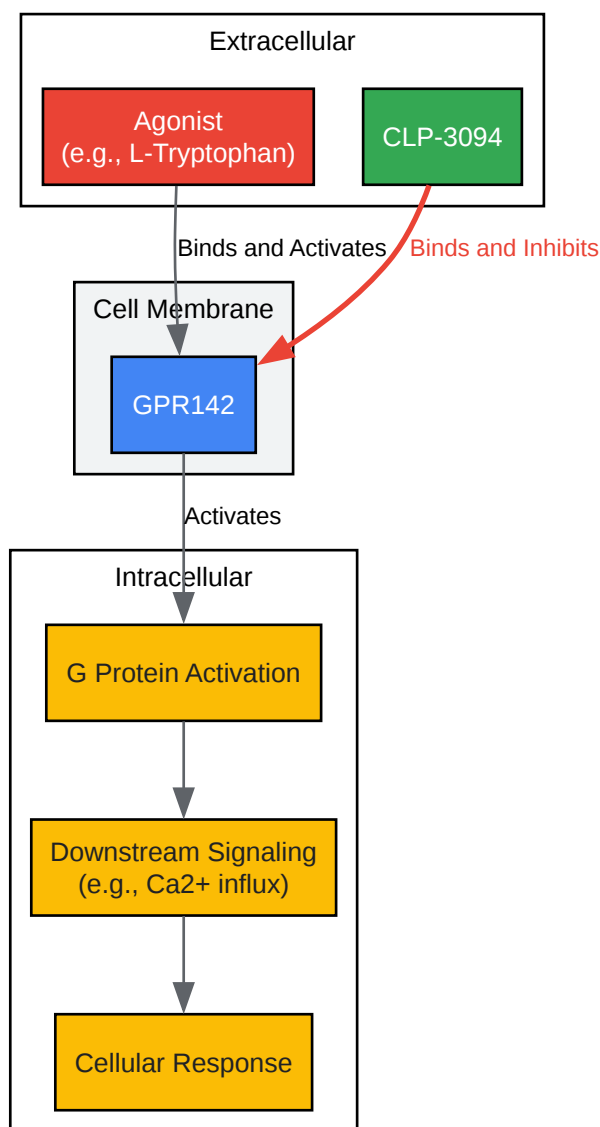
Diagrams

Experimental Workflow for Cell-Based Assays with **CLP-3094**[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **CLP-3094** in cell-based experiments.

GPR142 Signaling Pathway Inhibition by **CLP-3094**

CLP-3094 acts as an antagonist to GPR142, a G protein-coupled receptor. The binding of an agonist (like L-tryptophan) to GPR142 typically initiates a downstream signaling cascade. **CLP-3094** blocks this initial step.



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Caption: **CLP-3094** antagonism of the GPR142 signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. gembioinc.com [gembioinc.com]
- 3. -CLP 3094 - Focus Biomolecules [mayflowerbio.com]
- 4. CLP-3094 - Immunomart [immunomart.com]
- 5. chemscene.com [chemscene.com]
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